

Best practices for preparing Procaterol hydrochloride hemihydrate stock solutions

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Compound of Interest

Compound Name: *Procaterol hydrochloride
hemihydrate*

Cat. No.: *B140300*

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Technical Support Center: Procaterol Hydrochloride Hemihydrate

This technical support center provides researchers, scientists, and drug development professionals with best practices for preparing and handling **Procaterol hydrochloride hemihydrate** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is **Procaterol hydrochloride hemihydrate**?

Procaterol hydrochloride hemihydrate is a potent and specific β 2-adrenergic receptor agonist. It is a white to pale yellowish-white crystalline powder. In research, it is often used to study asthma and other respiratory conditions due to its bronchodilatory effects.

Q2: What are the recommended solvents for dissolving **Procaterol hydrochloride hemihydrate**?

Procaterol hydrochloride hemihydrate is soluble in water, Dimethyl Sulfoxide (DMSO), methanol, and formic acid. It is slightly soluble in ethanol and practically insoluble in diethyl ether. For cell-based assays, DMSO is a common choice for the initial stock solution, which can then be further diluted in aqueous buffers or cell culture media.

Q3: How should I store the solid compound and my stock solutions?

The solid, powdered form of **Procaterol hydrochloride hemihydrate** should be stored at -20°C for long-term stability, where it can be viable for several years. Stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to 6 months or -20°C for up to 1 month. Aqueous solutions are not recommended for storage longer than one day. The compound is light-sensitive, so all solutions should be protected from light.

Q4: Is **Procaterol hydrochloride hemihydrate** sensitive to light?

Yes, **Procaterol hydrochloride hemihydrate** is gradually colored by light. It is crucial to store both the solid compound and stock solutions in light-resistant containers and to minimize exposure to light during experiments.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Procaterol hydrochloride hemihydrate**. Note that the molecular weight may vary slightly between batches due to the degree of hydration.

Property	Value	Reference
Molecular Weight	335.83 g/mol	[1]
Appearance	White to pale yellowish-white crystalline powder	[1]
Solubility in Water	Up to 32.68 mg/mL (100 mM)	
Solubility in DMSO	Up to 32.68 mg/mL (100 mM)	
Solubility in DMSO:PBS (pH 7.2) 1:4	Approx. 0.20 mg/mL	
pH of 1% aqueous solution	4.0 - 5.0	
Solid Storage Stability	≥ 4 years at -20°C	
DMSO Stock Solution Storage	6 months at -80°C; 1 month at -20°C	

Experimental Protocols

Detailed Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol provides a step-by-step guide for preparing a 10 mM stock solution of **Procaterol hydrochloride hemihydrate** in DMSO.

Materials:

- **Procaterol hydrochloride hemihydrate** (solid)
- Anhydrous, high-purity DMSO
- Sterile, light-blocking microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile tips

Procedure:

- **Pre-weighing Preparation:** Before opening, bring the vial of **Procaterol hydrochloride hemihydrate** to room temperature to prevent condensation of moisture onto the compound.
- **Weighing:** Carefully weigh out the desired amount of the compound using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, you would weigh out 0.3358 mg of **Procaterol hydrochloride hemihydrate** (assuming a molecular weight of 335.83 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the weighed compound. For the example above, add 100 μ L of DMSO.
- **Mixing:** Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) or brief sonication can be used to aid dissolution if necessary.

- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, light-blocking microcentrifuge tubes. This will minimize the number of freeze-thaw cycles.
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

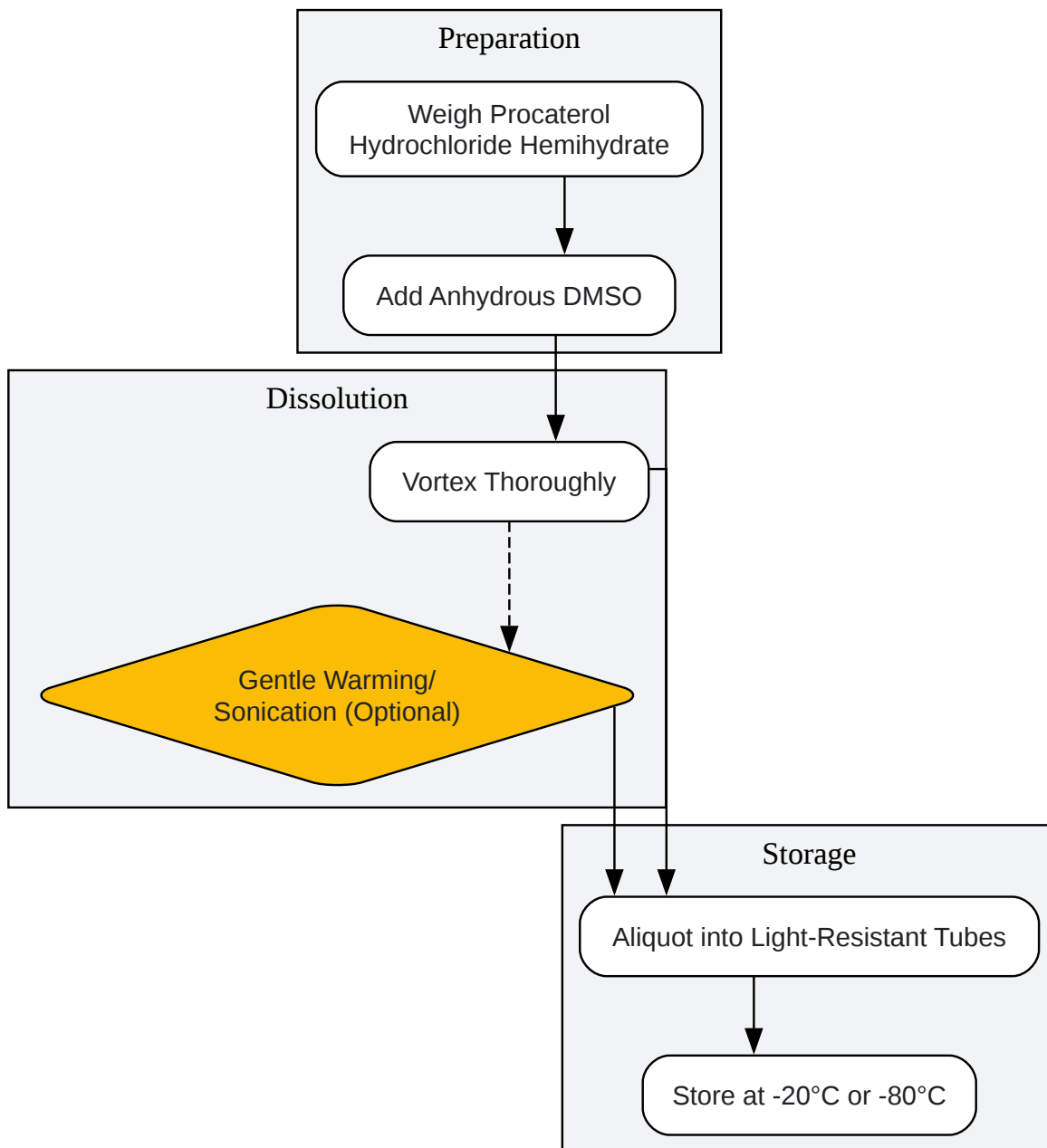
Troubleshooting Guide

Problem	Possible Cause	Solution
The compound won't dissolve in DMSO at the desired concentration.	The maximum solubility limit has been exceeded, or the DMSO has absorbed moisture.	Use fresh, anhydrous DMSO. If the compound still does not dissolve, consider preparing a slightly lower concentration stock solution. Gentle warming or sonication may also help.
A precipitate forms when diluting the DMSO stock solution in an aqueous buffer or media.	The compound is sparingly soluble in aqueous solutions, and the concentration in the final solution is too high.	First, dissolve the compound in 100% DMSO to create a high-concentration stock. Then, perform a stepwise dilution into your aqueous buffer or media while vortexing to ensure proper mixing. For maximum solubility in aqueous buffers, it is recommended to first dissolve in DMSO and then dilute with the aqueous buffer of choice.
The stock solution has turned a pale yellow color.	The compound is light-sensitive and has been exposed to light.	This may indicate some degradation. It is best to prepare a fresh stock solution and ensure it is always protected from light.
The stock solution has been stored for longer than the recommended time.	The compound may have degraded, leading to reduced activity.	It is recommended to prepare a fresh stock solution to ensure the efficacy of your experiments.
Precipitate is observed after thawing a frozen stock solution.	The compound may have come out of solution during the freezing process.	Before use, bring the aliquot to room temperature and vortex thoroughly to ensure the compound is fully redissolved. If the precipitate does not dissolve, it may be necessary

to prepare a fresh stock
solution.

Visualizations

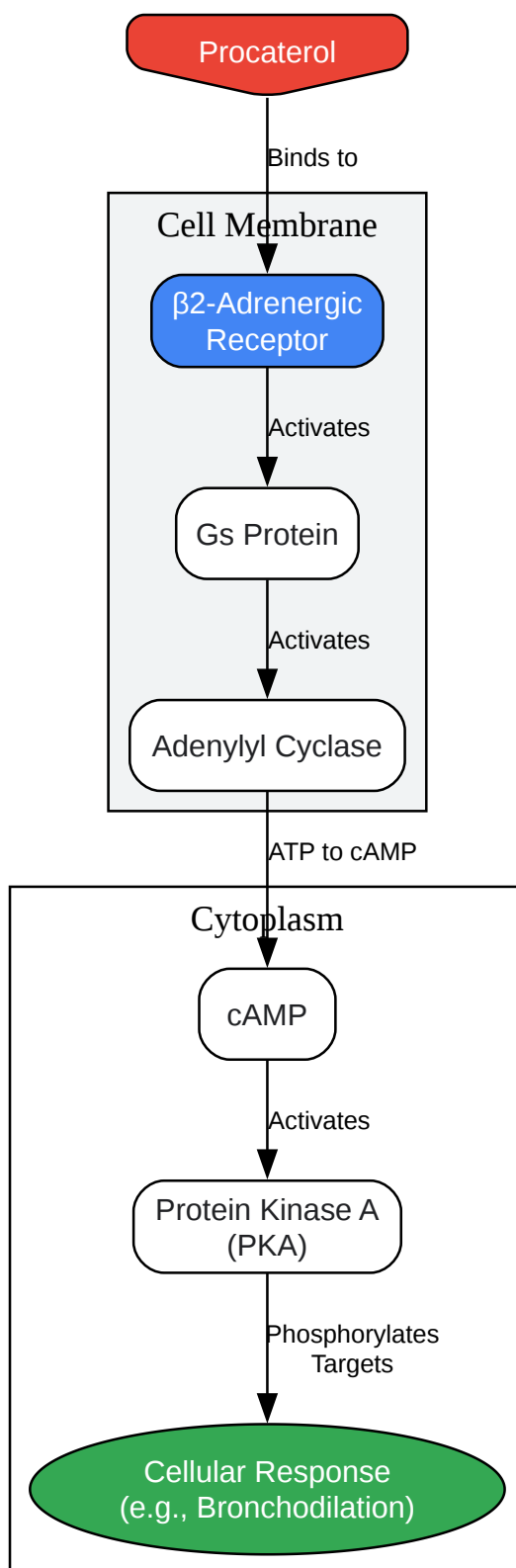
Procaterol hydrochloride hemihydrate Stock Preparation Workflow



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Caption: Workflow for preparing **Procaterol hydrochloride hemihydrate** stock solution.

β2-Adrenergic Receptor Signaling Pathway



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Caption: Simplified signaling pathway of Procaterol via the β 2-adrenergic receptor.

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References

- 1. [verification.fda.gov.ph](https://www.fda.gov/oc/verification) [[verification.fda.gov.ph](https://www.fda.gov/oc/verification)]
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